Application Note: 5-Methoxy-2,3-dimethylaniline in Pharmaceutical Synthesis

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Compound of Interest

Compound Name:	*5-Methoxy-2,3-dimethylaniline*
CAS No.:	*185208-05-3*
Cat. No.:	*B599450*

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A Versatile Building Block for Tyrosine Kinase Inhibitors

Abstract

This application note provides a technical guide for researchers and drug development professionals on the utilization of **5-Methoxy-2,3-dimethylaniline** (CAS: 6965-18-0) in pharmaceutical synthesis. We focus on its critical role as a key structural component in the development of targeted therapies, particularly ATP-competitive tyrosine kinase inhibitors (TKIs). The unique substitution pattern of this aniline derivative—featuring an activating methoxy group and two methyl groups—imparts specific steric and electronic properties that are crucial for achieving high potency and selectivity in drug candidates. This guide details the reactivity profile of the molecule, presents a validated, step-by-step protocol for its incorporation into a 4-anilinoquinazoline scaffold, and discusses the mechanistic rationale behind the synthetic strategy.

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Introduction: The Strategic Importance of Substituted Anilines in TKI Design

The 4-anilinoquinazoline and related 4-anilino-heterocyclic scaffolds are privileged structures in modern medicinal chemistry, forming the core of numerous FDA-approved kinase inhibitors used in oncology, such as gefitinib and erlotinib.[1][2] The aniline moiety plays a pivotal role by inserting into the ATP-binding pocket of the target kinase, where it forms key hydrogen bond interactions with the hinge region of the enzyme.[1]

The specific substitution pattern on the aniline ring is a critical determinant of a drug's efficacy, selectivity, and pharmacokinetic properties. **5-Methoxy-2,3-dimethylaniline** offers a unique combination of features:

- Methoxy Group: Acts as a hydrogen bond acceptor and its electron-donating nature enhances the nucleophilicity of the aniline nitrogen, facilitating key bond-forming reactions.
- Ortho-Methyl Groups (2,3-dimethyl): Provide steric bulk that can enforce a specific conformation of the molecule within the kinase binding site. This "steric constraint" can be exploited to enhance selectivity for the target kinase over other, structurally similar kinases, thereby reducing off-target effects.

This guide will focus on a common and robust method for coupling **5-Methoxy-2,3-dimethylaniline** with a quinazoline core, a cornerstone reaction in the synthesis of many TKIs.[1][3]

Physicochemical Properties and Reactivity Profile

Understanding the inherent properties of **5-Methoxy-2,3-dimethylaniline** is essential for designing successful synthetic routes.

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Property	Value
CAS Number	6965-18-0
Molecular Formula	$C_9H_{13}NO$
Molecular Weight	151.21 g/mol
Appearance	Off-white to brown crystalline powder or liquid
Boiling Point	~255-257 °C
Melting Point	~35-38 °C

Table 1: Physicochemical Data for **5-Methoxy-2,3-dimethylaniline**

Reactivity Insights: The primary reactive site is the nucleophilic amino group (-NH_2). Its reactivity is modulated by the electronic effects of the ring substituents. The methoxy group at the meta position (relative to the methyl groups) and the methyl groups themselves are electron-donating, increasing the electron density on the aromatic ring and enhancing the nucleophilicity of the amine. This makes it an excellent nucleophile for reactions such as nucleophilic aromatic substitution (SNAr) or palladium-catalyzed cross-coupling reactions like the Buchwald-Hartwig amination, which are commonly employed to form the critical C-N bond with heterocyclic electrophiles.[4]

Core Application: Synthesis of an N-Aryl 4-Anilinoquinazoline Intermediate

The following section details the synthesis of a model 4-anilinoquinazoline intermediate, N-(5-methoxy-2,3-dimethylphenyl)quinazolin-4-amine. This reaction exemplifies a common strategy for forging the key aniline-quinazoline linkage. The protocol is adapted from established procedures for synthesizing structurally related kinase inhibitors.[5][6]

General Synthetic Workflow

The overall process involves the condensation of the aniline with an activated quinazoline precursor. A common and efficient precursor is an N'-(2-cyanophenyl)-N,N-dimethylformimidamide, which is generated from the corresponding 2-aminobenzonitrile. This

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precursor readily reacts with anilines in an acidic medium, undergoing cyclization to form the desired quinazoline product.[6]

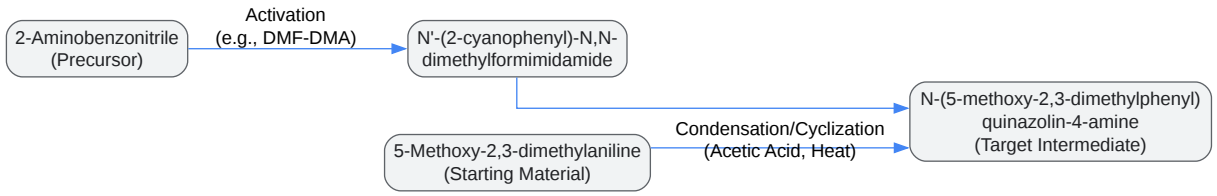

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Figure 1. General workflow for the synthesis of the target intermediate.

Detailed Experimental Protocol

Reaction Principle: This protocol describes the acid-catalyzed condensation and cyclization of (E)-N'-(2-cyanophenyl)-N,N-dimethylformimidamide with **5-Methoxy-2,3-dimethylaniline**. The reaction proceeds via nucleophilic attack of the aniline onto the formimidamide, followed by intramolecular cyclization and elimination of dimethylamine to yield the stable quinazoline ring system. Acetic acid serves as both the solvent and the acid catalyst.[6]

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Reagent	CAS Number	MW (g/mol)	Amount	Molar Eq.
(E)-N'-(2-cyanophenyl)-N,N-dimethylformimidamide	32955-32-9	173.21	0.866 g	5.0 mmol, 1.0 eq
5-Methoxy-2,3-dimethylaniline	6965-18-0	151.21	0.756 g	5.0 mmol, 1.0 eq
Glacial Acetic Acid	64-19-7	60.05	25 mL	Solvent/Catalyst
Saturated Sodium Bicarbonate (aq. soln.)	144-55-8	84.01	~50-100 mL	Quench/Neutralization
Ethyl Acetate	141-78-6	88.11	As needed	Extraction Solvent
Anhydrous Sodium Sulfate	7757-82-6	142.04	As needed	Drying Agent

Table 2: Materials and Reagents

Step-by-Step Methodology:

- Vessel Preparation: To a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add (E)-N'-(2-cyanophenyl)-N,N-dimethylformimidamide (0.866 g, 5.0 mmol).
- Reagent Addition: Add **5-Methoxy-2,3-dimethylaniline** (0.756 g, 5.0 mmol) to the flask, followed by glacial acetic acid (25 mL).
- Reaction Execution: Heat the reaction mixture to reflux (approximately 118-120 °C) with vigorous stirring. The solution will typically turn from a pale yellow to a darker brown color.

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- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using a 1:1 mixture of ethyl acetate and hexanes as the mobile phase. The reaction is typically complete within 2-4 hours.[5][6]
- Work-up - Quenching: After completion, allow the mixture to cool to room temperature. Carefully pour the reaction mixture into a beaker containing 100 mL of ice water with stirring.
- Work-up - Neutralization: Slowly add saturated aqueous sodium bicarbonate solution to the acidic mixture until the evolution of CO_2 gas ceases and the pH of the solution is neutral to basic (pH ~8-9). This will precipitate the crude product.
- Isolation: Isolate the precipitated solid by vacuum filtration, washing the filter cake thoroughly with deionized water (3 x 20 mL).
- Purification: The crude product can be purified by recrystallization from ethanol or by column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to yield the pure N-(5-methoxy-2,3-dimethylphenyl)quinazolin-4-amine as a solid.

Expected Results and Characterization

Proper execution of this protocol should yield the target compound with the characteristics outlined below.

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Parameter	Expected Result
Product Name	N-(5-methoxy-2,3-dimethylphenyl)quinazolin-4-amine
Appearance	White to pale yellow solid
Yield	65-80% (after purification)
Purity (by HPLC)	>98%
^{1}H NMR (400 MHz, DMSO-d_6)	Characteristic peaks for aromatic protons on both rings, a singlet for the methoxy group (~3.8 ppm), and singlets for the two methyl groups (~2.1-2.3 ppm).
Mass Spec (ESI+)	$[M+H]^+$ calculated for $C_{17}H_{17}N_3O$: 280.14; found: ~280.1.

Table 3: Expected Product Characteristics

Mechanistic Considerations and Workflow Logic

The chosen synthetic route is efficient and widely applicable. The use of the formimidamide precursor avoids the direct use of more hazardous or less stable reagents like cyanogen bromide or formamide at very high temperatures.

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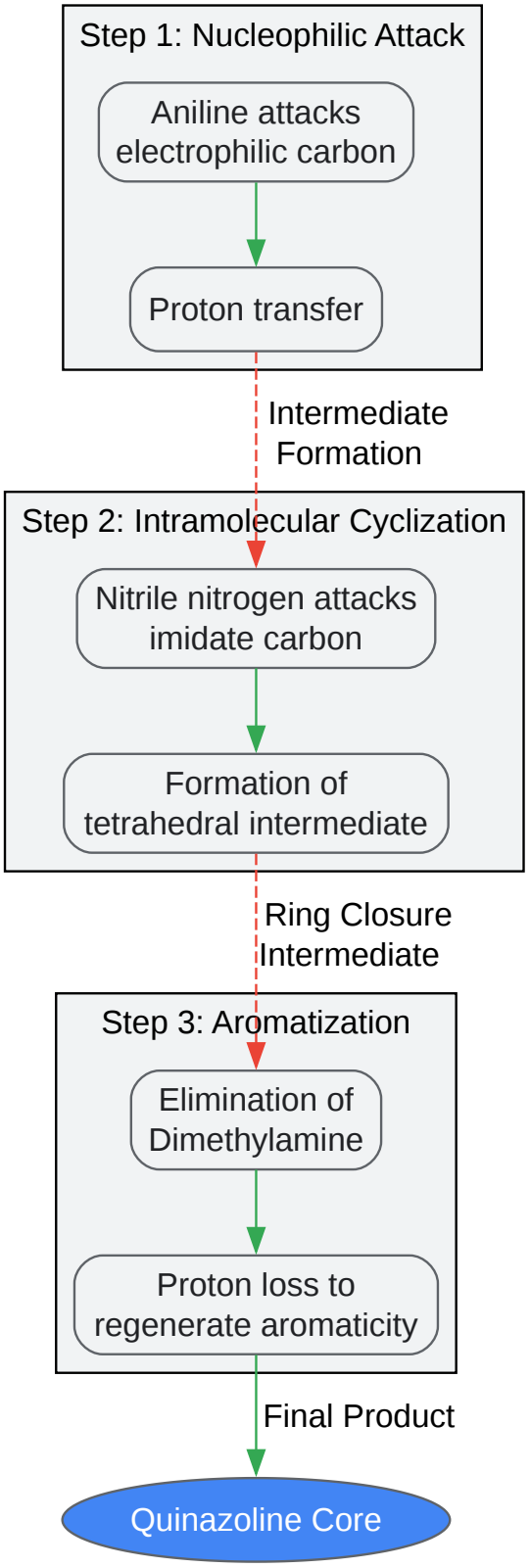

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Figure 2. Logical flow of the reaction mechanism.

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Causality Behind Experimental Choices:

- Acetic Acid as Solvent/Catalyst: It provides a protic environment necessary to activate the formimidamide for nucleophilic attack and facilitates the necessary proton transfers throughout the cyclization and elimination sequence. Its high boiling point is ideal for reactions requiring elevated temperatures to overcome activation energy barriers.

- Aqueous Bicarbonate Quench: This step is critical for two reasons. First, it neutralizes the acetic acid catalyst. Second, it deprotonates the product, which is likely protonated (and thus water-soluble) in the acidic reaction medium, causing it to precipitate out of the aqueous solution as the neutral, less soluble free base.

- Recrystallization/Chromatography: These standard purification techniques are essential for removing any unreacted starting materials or side products, ensuring the high purity required for subsequent pharmaceutical synthesis steps.

Safety and Handling

- Reagents: **5-Methoxy-2,3-dimethylaniline**, like most anilines, should be handled with care. It is potentially toxic upon inhalation, ingestion, or skin contact. Always use appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat. Conduct all manipulations in a well-ventilated fume hood.

- Reaction: The reaction is performed at reflux. Ensure the glassware is properly assembled and clamped. Do not heat a closed system. The neutralization step with sodium bicarbonate produces CO_2 gas; perform this addition slowly and with caution to avoid excessive foaming and potential overflow.

- Waste Disposal: Dispose of all chemical waste according to institutional and local environmental regulations.

Conclusion

5-Methoxy-2,3-dimethylaniline is a valuable and strategically important building block for the synthesis of complex pharmaceutical molecules, particularly kinase inhibitors based on the 4-anilinoquinazoline scaffold. Its unique substitution pattern provides a handle for medicinal chemists to fine-tune drug-target interactions. The protocol detailed herein offers a robust and

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reproducible method for its incorporation into this key heterocyclic system, providing a reliable foundation for drug discovery and development programs.

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